

On-Resin Modification of Lysine to an Amino Aldehyde: Application Notes and Protocols

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Compound of Interest

Compound Name: *Fmoc-Lys(amino aldehyde)-Boc*

Cat. No.: *B1353986*

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Introduction

The conversion of lysine residues within a peptide sequence to an amino aldehyde, specifically α -aminoadipic- δ -semialdehyde (allysine), on a solid support represents a significant advancement in peptide chemistry and drug development. This modification provides a versatile chemical handle for site-specific peptide and protein functionalization, enabling the synthesis of complex biomolecules, cyclic peptides, and antibody-drug conjugates. The aldehyde functionality can undergo various chemoselective reactions, such as oxime formation, hydrazone ligation, and reductive amination, allowing for the introduction of a wide array of moieties including fluorophores, affinity tags, and therapeutic payloads.^{[1][2]}

This document provides detailed protocols for the on-resin modification of lysine to an amino aldehyde, focusing on a highly chemoselective, bioinspired method involving the oxidation of a dimethyl lysine precursor.

Chemical Transformation Workflow



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References

- 1. researchgate.net [researchgate.net]
- 2. Bioinspired Synthesis of Allysine for Late-Stage Functionalization of Peptides - PMC [pmc.ncbi.nlm.nih.gov]
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